

Technical Monograph: Spectrophotometric Characterization of Direct Yellow 27 (Titan Yellow)

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Compound of Interest

Compound Name: Directyellow27

Cat. No.: B12061174

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Executive Summary

Direct Yellow 27 (DY27), commonly designated as Titan Yellow or Thiazol Yellow G, is a benzothiazole-based anionic azo dye. While historically utilized as a colorimetric reagent for magnesium determination, its utility has expanded into pharmaceutical research as a supramolecular probe for protein aggregation and amyloid fibril detection.

This guide provides a rigorous analysis of the absorption maxima (

) of DY27, detailing the solvatochromic shifts, pH-dependent ionization, and metachromatic behaviors critical for assay development. It is designed for application scientists requiring high-fidelity spectral data for drug-dye interaction studies and bio-analytical method validation.

Molecular Architecture & Physicochemical Profile

Structural Identity

DY27 is a diazoamino (triazene) compound, often synthesized by coupling dehydrothio-p-toluidine sulfonic acid. Its chromophoric properties arise from the extended

-conjugation across the benzothiazole rings linked by a triazene bridge (

).

- Common Names: Titan Yellow, Clayton Yellow, Thiazol Yellow G, Direct Yellow 9.
- CAS Registry Numbers: 1829-00-1 (Principal), 10190-68-8.
- Chemical Class: Benzothiazole / Triazene / Anionic Azo.
- Molecular Formula:

(Disodium salt).

The Tautomeric Equilibrium

The spectral behavior of DY27 is governed by the ionization of the triazene bridge proton.

- Neutral/Acidic State: The protonated form exists as a yellow chromophore.
- Alkaline State: Deprotonation of the triazene nitrogen () leads to charge delocalization, resulting in a bathochromic (red) shift.
- Metal Chelation: In the presence of and , the dye forms a colloidal adsorption complex ("Lake"), significantly shifting to the red region (~540 nm).

Spectral Characterization: Absorption Maxima ()

The absorption maximum of DY27 is highly sensitive to the solvent environment (solvatochromism) and pH (halochromism).

Quantitative Spectral Data

The following values represent the consensus maxima derived from analytical grade reagents.

Solvent / Condition	(nm)	Visual Color	Extinction Coefficient ()	Mechanism of Shift
Water (Neutral, pH 7)	402 ± 3	Lemon Yellow		and transitions
Ethanol (95%)	395 - 398	Pale Yellow	Lower than water	Negative solvatochromism (Hypsochromic)
Alkaline (pH > 12)	440 - 450	Orange/Red	Variable	Deprotonation of triazene bridge
Mg(OH) ₂ Complex	540 - 545	Red/Pink	High (Scattering/Abs)	Chelation & Colloidal Adsorption (Lake)
Amyloid Fibrils	Red Shift	Orange	--	Supramolecular stacking / Planarization

Solvatochromic Behavior

DY27 exhibits positive solvatochromism regarding emission but shows complex absorption behavior. In polar protic solvents like water, the ground state is stabilized by hydrogen bonding, placing the primary absorption band near 402 nm. In less polar solvents (ethanol), a slight hypsochromic (blue) shift is often observed due to the destabilization of the excited state relative to the ground state.

Biological Applications in Drug Development

Amyloid Fibril Detection

Similar to Congo Red, DY27 is an elongated, planar molecule capable of intercalating into the -sheet grooves of amyloid fibrils.

- Relevance: Used to screen small molecule inhibitors of protein aggregation (e.g., Alzheimer's research).[1]
- Mechanism: Binding restricts the rotation of the benzothiazole rings, leading to spectral shifts and fluorescence enhancement.

Albumin Binding (HSA/BSA)

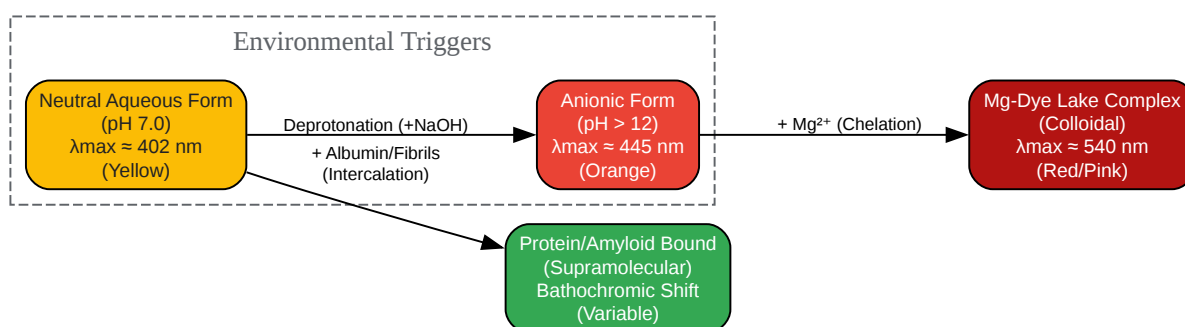
DY27 serves as a model ligand for studying drug-protein binding kinetics.

- Interaction: Predominantly electrostatic (sulfonate groups) and hydrophobic (benzothiazole rings).
- Spectral Utility: Binding to BSA induces a red shift in the dye's spectrum, allowing for the calculation of binding constants () via Scatchard plots.

Visualized Mechanisms & Workflows

Diagram: The Chromogenic State Transitions

This diagram illustrates the logical flow of DY27's spectral shifts based on environmental triggers.

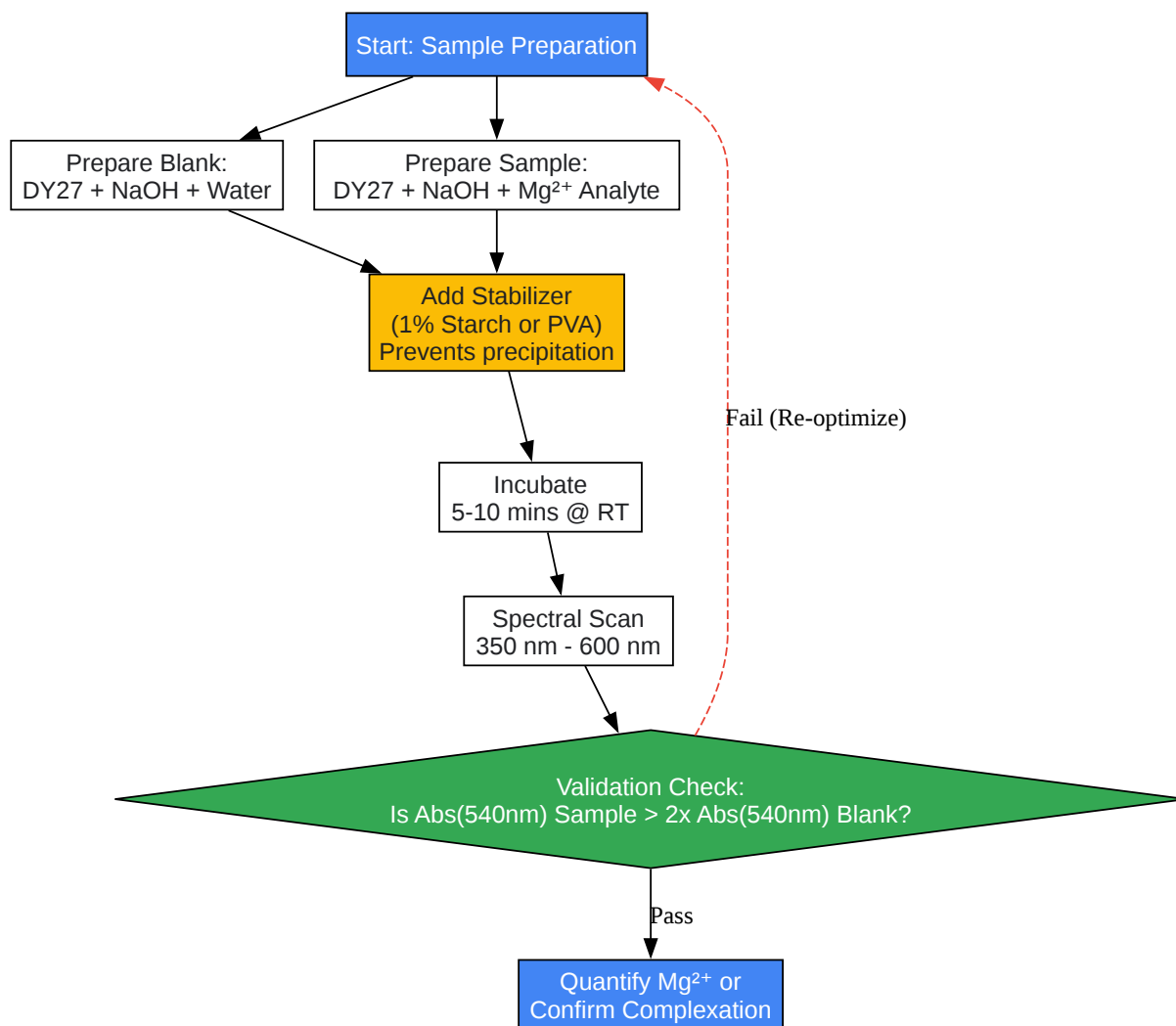


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Figure 1: State transition map of Direct Yellow 27 showing spectral shifts induced by pH, metal ions, and protein binding.

Diagram: Validated Assay Workflow

A self-validating protocol for determining Magnesium-dependent spectral shifts.



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Figure 2: Step-by-step workflow for the spectrophotometric validation of Direct Yellow 27 complexation.

Validated Experimental Protocols

Protocol A: Determination of Intrinsic (Solvent Scan)

Objective: To establish the baseline spectral signature of the specific DY27 lot in use.

- Stock Solution: Dissolve 10 mg of Direct Yellow 27 (CAS 1829-00-1) in 100 mL of double-distilled water. Sonicate for 5 minutes to ensure complete dissolution.
- Working Solution: Dilute 1 mL of Stock into 99 mL of the target solvent (Water, Ethanol, or PBS). Final concentration .
- Baseline Correction: Place a cuvette containing pure solvent in the reference path.
- Scan: Perform a scan from 300 nm to 600 nm.
- Criteria: The peak must be symmetrical. If a shoulder appears >450 nm in water, it indicates aggregation; filter through a 0.22 membrane and re-scan.

Protocol B: The "Titan Yellow" Magnesium Shift Assay

Objective: To verify the dye's responsiveness to metal-induced aggregation (critical for checking dye quality).

- Reagents:
 - 0.05% (w/v) DY27 aqueous solution.
 - 1 M NaOH.
 - 1% Polyvinyl alcohol (PVA) or Starch solution (Stabilizer).
 - Standard Mg solution (10 ppm).[2]
- Procedure:

- Cuvette 1 (Reference): Mix 1 mL DY27 + 1 mL PVA + 1 mL NaOH + 1 mL Water.
- Cuvette 2 (Test): Mix 1 mL DY27 + 1 mL PVA + 1 mL NaOH + 1 mL Mg Standard.
- Measurement: Measure Absorbance at 540 nm.
- Validation: The Test cuvette must show a distinct pink/red color compared to the yellow Reference. The

should be

AU.

References

- PubChem. (2025).[3] Titan Yellow (Compound Summary). National Library of Medicine. [\[Link\]](#)
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